

# Proper Disposal Procedures for (E/Z)-HA155

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## Compound of Interest

Compound Name: (E/Z)-HA155

Cat. No.: B581603

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Disclaimer: This document provides guidance on the proper disposal of **(E/Z)-HA155** based on general principles for handling halogenated organic compounds in a laboratory setting. A specific Safety Data Sheet (SDS) for **(E/Z)-HA155** was not located; therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for site-specific protocols and to ensure full compliance with local, state, and federal regulations.

**(E/Z)-HA155**, with the chemical formula  $C_{24}H_{19}BFNO_5S$ , is a halogenated organic compound. [1][2] The presence of fluorine necessitates that it be treated as a hazardous waste. [1][2][3] Improper disposal can pose risks to human health and the environment. Adherence to the following procedures is essential for the safe management of **(E/Z)-HA155** waste.

## I. Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including but not limited to:

- Chemical safety goggles
- Lab coat
- Chemically resistant gloves (e.g., nitrile)

All handling of **(E/Z)-HA155**, including preparation for disposal, should be conducted within a certified chemical fume hood to minimize inhalation exposure. [3]

## II. Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent dangerous reactions and to facilitate compliant disposal.

Step 1: Identify the Correct Waste Stream **(E/Z)-HA155** waste must be classified as halogenated organic waste.[1][3] It should not be mixed with non-halogenated organic waste, as the disposal methods and costs for these streams differ significantly.[4]

Step 2: Use a Designated Waste Container Collect **(E/Z)-HA155** waste in a dedicated, properly labeled container.

- The container must be made of a compatible material, such as polyethylene.[2] Avoid using metal containers, as some halogenated solvents can degrade and form acids that corrode metal.[2]
- The container must be in good condition, with a secure, tight-fitting lid to prevent leaks and evaporation.[2]

Step 3: Label the Waste Container Affix a "Hazardous Waste" label to the container immediately upon starting waste accumulation.[3][5] The label must include:

- The words "Hazardous Waste"[5]
- The full chemical name: "**(E/Z)-HA155**"
- An accurate list of all constituents and their approximate percentages if it is a mixed waste stream.[1][3]
- The relevant hazard characteristics (e.g., Toxic).[3]
- The name of the principal investigator or laboratory contact.
- The accumulation start date.

### III. Step-by-Step Disposal Procedure

- Preparation of **(E/Z)-HA155** Waste:

- If the waste is in solid form, it can be placed directly into the designated halogenated waste container.
- If the waste is dissolved in a solvent, the entire solution should be treated as halogenated waste. Do not attempt to evaporate the solvent.
- For grossly contaminated labware (e.g., glassware, pipette tips), rinse with a minimal amount of a suitable solvent (such as acetone or ethanol) and collect the rinsate as halogenated organic waste.[6] Decontaminated glassware can then be washed according to standard laboratory procedures.
- Accumulation and Storage:
  - Keep the halogenated waste container securely closed at all times, except when adding waste.[3]
  - Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[3]
  - Ensure the SAA is in a well-ventilated, cool, and dry location, away from heat sources and incompatible materials.[2][3]
  - Secondary containment (e.g., a larger, chemically resistant tub) is recommended to contain any potential leaks.[2]
- Requesting Waste Pickup:
  - Do not allow the waste container to be filled beyond 90% capacity to prevent spills during transport.[6]
  - Once the container is full or if the waste has been stored for the maximum allowable time per institutional policy (often not exceeding one year for partially filled containers in an SAA), arrange for its disposal.[7]
  - Follow your institution's specific procedures to request a hazardous waste pickup from the EHS department.[3][5]

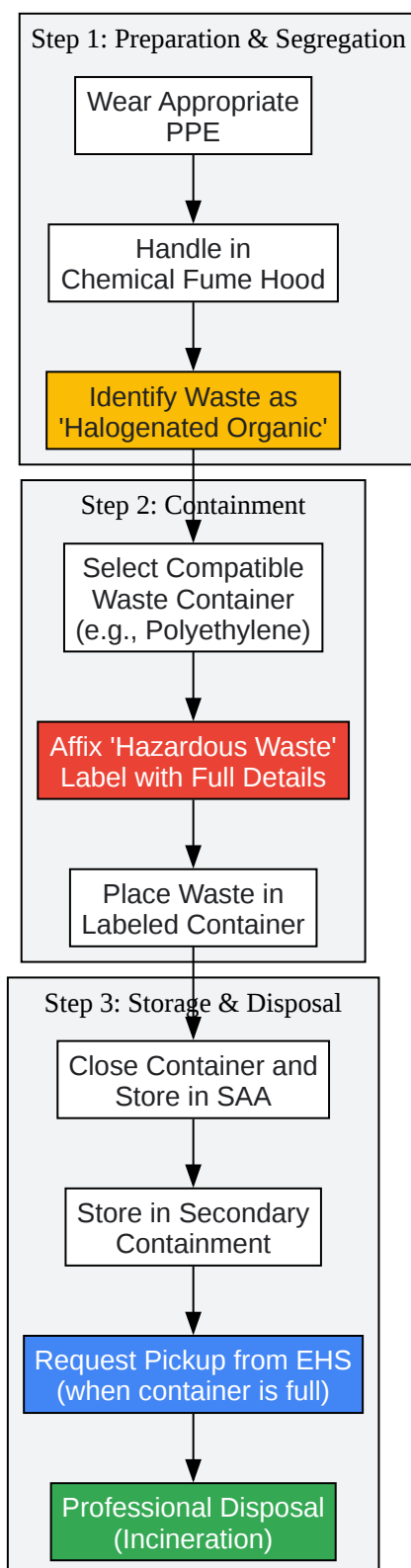
Key Prohibitions:

- DO NOT dispose of **(E/Z)-HA155** down the drain.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- DO NOT dispose of **(E/Z)-HA155** in the regular trash.[\[9\]](#)
- DO NOT mix **(E/Z)-HA155** with non-halogenated organic waste.[\[1\]](#)[\[4\]](#)
- DO NOT mix with acidic, basic, or reactive wastes.[\[3\]](#)[\[4\]](#)

## IV. Data Presentation

Parameter	Guideline	Rationale
Waste Classification	Halogenated Organic Waste	Contains Fluorine, a halogen element. <a href="#">[1]</a> <a href="#">[2]</a>
Container Material	Polyethylene or other compatible plastic	Prevents corrosion that can occur with metal containers. <a href="#">[2]</a>
Container Labeling	"Hazardous Waste", full chemical name, constituents, hazards	Ensures regulatory compliance and safe handling. <a href="#">[3]</a> <a href="#">[5]</a>
Storage Location	Designated Satellite Accumulation Area (SAA)	Safe, controlled, and compliant temporary storage. <a href="#">[7]</a>
Disposal Method	Collection by institutional EHS for incineration or other approved treatment.	Halogenated wastes require specialized disposal methods. <a href="#">[1]</a>

## V. Disposal Workflow Diagram



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